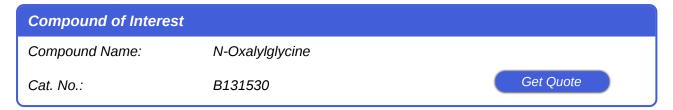


Application Notes and Protocols: Preparation of N-Oxalylglycine Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Oxalylglycine (NOG), a cell-permeable analog of α -ketoglutarate, is a widely utilized inhibitor of α -ketoglutarate-dependent dioxygenases, including the Jumonji C (JmjC) domain-containing histone demethylases and prolyl hydroxylase domain (PHD) enzymes.[1][2][3] Accurate and consistent preparation of **N-Oxalylglycine** stock solutions is critical for reliable experimental outcomes in cell-based assays and in vitro studies. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **N-Oxalylglycine** due to its good solubilizing capacity for this compound.[4][5][6]

This document provides a detailed protocol for the preparation, storage, and handling of **N-Oxalylglycine** stock solutions using DMSO.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **N-Oxalylglycine** is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C4H5NO5	[1][4][5]
Molecular Weight	147.09 g/mol	[1][7]
Appearance	Crystalline solid	[4][5]
Purity	≥98%	[4][5][8]
Solubility in DMSO	~10 mg/mL	[4][5][6]
Solubility in Water	>10 mg/mL	[3][9]
Storage (Solid)	-20°C for ≥ 4 years	[4][5]
Storage (in Solvent)	-80°C for up to 1 year	[7]

Experimental Protocol: Preparation of a 100 mM N-Oxalylglycine Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **N-Oxalylglycine** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- N-Oxalylglycine (crystalline solid, ≥98% purity)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- · Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Inert gas (e.g., argon or nitrogen)



Procedure:

Pre-handling Precautions: Before opening, centrifuge the vial of N-Oxalylglycine powder to
ensure all the solid is at the bottom of the vial. This is especially important for small
quantities.

• Weighing N-Oxalylglycine:

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh the desired amount of N-Oxalylglycine. For example, to prepare 1 mL of a 100 mM stock solution, you will need 14.71 mg of N-Oxalylglycine.
- Calculation:
 - Volume of DMSO (L) x Desired Concentration (mol/L) x Molecular Weight (g/mol) =
 Mass of N-Oxalylglycine (g)
 - 0.001 L x 0.1 mol/L x 147.09 g/mol = 0.014709 g = 14.71 mg

Solvent Addition:

- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed N-Oxalylglycine. For the example above, add 1 mL of DMSO.
- For enhanced stability, it is recommended to use DMSO that has been purged with an inert gas like argon or nitrogen to remove dissolved oxygen.[4]

Dissolution:

- Tightly cap the tube.
- Vortex the solution until the N-Oxalylglycine is completely dissolved. Gentle warming in a
 water bath (not exceeding 37°C) can aid dissolution if necessary, though it is generally
 soluble at room temperature.
- Storage:



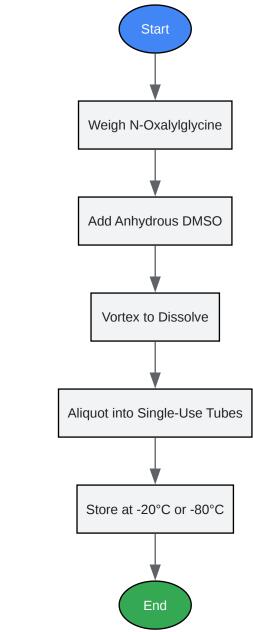




- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.
- Store the aliquots at -20°C or -80°C. For long-term storage (up to one year), -80°C is recommended.[7]
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Workflow for Preparing N-Oxalylglycine Stock Solution





Workflow for N-Oxalylglycine Stock Solution Preparation

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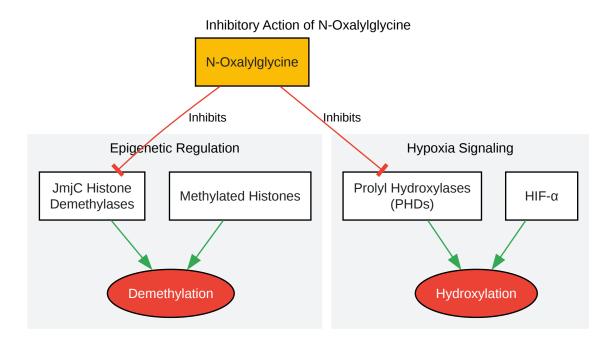
Caption: A flowchart illustrating the key steps in preparing an **N-Oxalylglycine** stock solution in DMSO.

Signaling Pathway Inhibition by N-Oxalylglycine

N-Oxalylglycine functions as a competitive inhibitor of α -ketoglutarate-dependent dioxygenases. These enzymes play crucial roles in various cellular processes, including



epigenetic regulation and hypoxia signaling. The diagram below illustrates the inhibitory action of **N-Oxalylglycine** on two major classes of these enzymes.



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Caption: **N-Oxalylglycine** inhibits JmjC histone demethylases and prolyl hydroxylases, impacting epigenetic regulation and hypoxia signaling.

Important Considerations

- DMSO Quality: Use high-purity, anhydrous DMSO to prevent compound degradation. DMSO
 is hygroscopic and will readily absorb water from the atmosphere.
- Final DMSO Concentration in Assays: When diluting the stock solution into aqueous buffers or cell culture media, ensure the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced cellular toxicity or off-target effects.[10]
- Safety Precautions: N-Oxalylglycine should be handled in a laboratory setting with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Consult the Safety Data Sheet (SDS) for detailed safety information.[4]



Aqueous Solutions: While N-Oxalylglycine is soluble in aqueous buffers like PBS (pH 7.2) at approximately 10 mg/mL, it is not recommended to store aqueous solutions for more than one day.[4] For experiments requiring an aqueous solution, it is best to prepare it fresh from the solid material or by diluting the DMSO stock solution immediately before use.

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